

# Application Notes and Protocols for Herpetofaunal Population Studies in Chinnar Wildlife Sanctuary

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## Compound of Interest

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These application notes provide a comprehensive guide to studying reptile and amphibian (herpetofauna) populations within the unique ecosystem of the **Chinnar** Wildlife Sanctuary, a protected area in the Western Ghats, Kerala, India. The protocols outlined below are designed to ensure standardized, replicable, and ethically sound data collection, crucial for long-term monitoring, biodiversity assessment, and conservation efforts.

## Introduction to Herpetofaunal Studies in Chinnar

The **Chinnar** Wildlife Sanctuary, located in the rain shadow region of the Western Ghats, presents a unique assemblage of dry deciduous forests, scrublands, and riparian habitats. This diverse environment supports a rich herpetofaunal diversity. Recent surveys have highlighted the presence of numerous endemic and threatened species. A study documented 18 species of amphibians from eight families within the sanctuary, of which nine are endemic to the Western Ghats and five are threatened[1][2][3]. Another source notes the presence of 52 reptile species and 15 amphibian species[4][5]. A broader survey of the Munnar wildlife division, which includes **Chinnar**, recorded 60 amphibian and 74 reptile species, with 29 of the reptiles being endemic to the Western Ghats[6][7].

These protocols are designed to provide a framework for systematic inventory and monitoring of these populations.

## Quantitative Data Summary

The following tables summarize the known species richness of amphibians and reptiles in **Chinnar** Wildlife Sanctuary and provide a list of amphibian species with their conservation status.

Table 1: Herpetofaunal Species Richness in **Chinnar** Wildlife Sanctuary

Taxon	Number of Species	Endemic Species (Western Ghats)	Threatened Species	Data Source
Amphibians	18	9	5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Reptiles	52	29 (in the broader Munnar region)	Not specified	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>

Table 2: Amphibian Species Recorded in **Chinnar** Wildlife Sanctuary

Family	Scientific Name	Common Name	Western Ghats Endemic Status	IUCN Red List Status
Bufonidae	Duttaphrynus melanostictus	Common Indian Toad	Non-Endemic	Least Concern (LC)
Bufonidae	Duttaphrynus parietalis	Ridged Toad	Endemic	Least Concern (LC)
Dicroglossidae	Euphlyctis cyanophlyctis	Skipper Frog	Non-Endemic	Least Concern (LC)
Dicroglossidae	Fejervarya sp.	Cricket Frog	-	-
Dicroglossidae	Hoplobatrachus tigerinus	Indian Bull Frog	Non-Endemic	Least Concern (LC)
Micrixalidae	Micrixalus fuscus	Dusky Torrent Frog	Endemic	Vulnerable (VU)
Microhylidae	Microhyla ornata	Ornate Narrow-mouthed Frog	Non-Endemic	Least Concern (LC)
Nyctibatrachidae	Nyctibatrachus aliciae	Alicia's Night Frog	Endemic	Endangered (EN)
Nyctibatrachidae	Nyctibatrachus major	Major Night Frog	Endemic	Vulnerable (VU)
Nyctibatrachidae	Nyctibatrachus minor	Minor Night Frog	Endemic	Endangered (EN)
Ranidae	Hylarana malabarica	Malabar Frog	Endemic	Least Concern (LC)
Ranidae	Indosylvirana beddomii	Beddome's Leaping Frog	Endemic	Least Concern (LC)
Ranidae	Indosylvirana temporalis	Bronzed Frog	Endemic	Least Concern (LC)

Rhacophoridae	Polypedates maculatus	Chunam Tree Frog	Non-Endemic	Least Concern (LC)
Rhacophoridae	Pseudophilautus wynaadensis	Wayanad Bush Frog	Endemic	Endangered (EN)
Rhacophoridae	Rhacophorus malabaricus	Malabar Gliding Frog	Endemic	Least Concern (LC)
Ichthyophiidae	Ichthyophis sp.	Caecilian	-	-
Uraeotyphlidae	Uraeotyphlus sp.	Caecilian	-	-

Source: Adapted from Amphibian Fauna of **Chinnar** Wildlife Sanctuary, Kerala, India.[1]

## Experimental Protocols

A combination of survey techniques is recommended for a comprehensive assessment of the herpetofauna in **Chinnar**.

### Visual Encounter Surveys (VES)

Visual Encounter Surveys are a standardized method for searching for animals over a defined area or time. This is one of the most common and effective methods for detecting a wide variety of amphibians and reptiles.

Objective: To determine species presence/absence, relative abundance, and habitat associations.

Methodology:

- Transect Establishment:
  - Establish line transects of a predetermined length (e.g., 500m - 1km) across different habitat types within **Chinnar** (riparian forests, dry deciduous forests, scrublands).
  - Mark the beginning and end of each transect with a GPS unit.
- Survey Team:

- Surveys should be conducted by a team of 2-4 trained observers to ensure a similar level of experience and detection probability.
- Survey Timing:
  - Conduct both diurnal (daytime) and nocturnal (night-time) surveys to account for the activity patterns of different species. Nocturnal surveys, often starting after dusk, are particularly effective for most amphibians and many reptiles.
- Search Protocol:
  - Surveyors should walk along the transect at a slow, consistent pace (e.g., 200m/hour).
  - Visually scan the area on both sides of the transect, up to a specified distance (e.g., 2 meters).
  - Systematically search potential microhabitats, including under rocks, logs, leaf litter, and in crevices. For arboreal species, scan tree trunks and foliage.
- Data Collection:
  - For each animal encountered, record the following:
    - Species identification.
    - GPS coordinates.
    - Time of sighting.
    - Microhabitat (e.g., on a rock, under a log, in leaf litter).
    - Animal's activity (e.g., basking, foraging, calling).
  - Take high-quality photographs for species verification.
  - Handle animals only when necessary for identification, and always with appropriate care (e.g., using moistened, powder-free gloves for amphibians).

## Pitfall Trapping with Drift Fences

This passive trapping technique is highly effective for capturing terrestrial, fossorial (burrowing), and leaf-litter dwelling reptiles and amphibians that are often missed during visual surveys.

Objective: To sample cryptic or ground-dwelling species and obtain data for population estimates.

Methodology:

- Array Design:
  - Construct arrays consisting of several pitfall traps connected by drift fences. A common design is a Y-shaped array with a central pitfall trap and traps at the midpoint and end of each of the three arms.
  - The drift fence, typically made of silt fencing or aluminum flashing, should be about 30-50 cm high and buried a few centimeters into the ground to prevent animals from going under it. The fence acts as a barrier, guiding animals towards the traps.
- Pitfall Trap Construction:
  - Use plastic buckets (e.g., 5-gallon) as pitfall traps.
  - Bury the buckets in the ground so that the rim is flush with the soil surface.
  - Drill small holes in the bottom of the buckets to allow for drainage during rain.
- Trap Operation:
  - Place a wet sponge or moist leaf litter in the bottom of the trap to prevent amphibians from desiccating.
  - Provide a small piece of PVC pipe or bark as cover for captured animals to reduce stress.
  - Traps must be checked at least once daily, preferably in the early morning, to prevent mortality from predation, exposure, or stress.

- Data Collection:
  - For each captured animal, record the species, sex, age class (if possible), and morphometric measurements (e.g., snout-vent length, weight).
  - Mark individuals (see Protocol 3.3) before releasing them a safe distance away from the trap array to avoid immediate recapture.

## Mark-Recapture Studies

Mark-recapture techniques are essential for estimating population size, survival rates, and movement patterns. This method involves capturing, marking, releasing, and then recapturing individuals over time.

Objective: To estimate key demographic parameters of a target population.

Methodology:

- Capture and Handling:
  - Capture animals using methods described above (VES, pitfall trapping).
  - Handle animals carefully to minimize stress and potential injury.
- Marking Techniques:
  - The choice of marking technique depends on the species. It should be long-lasting, not harm the animal, and not affect its behavior or survival.
  - Toe Clipping (Amphibians and some Lizards): Removal of the tip of a digit. This is a common method but requires ethical consideration and proper training to be performed humanely. It should only be used when other methods are not feasible.
  - Scale Clipping (Snakes and Lizards): Clipping a unique combination of subcaudal or ventral scales. This is a widely used and effective method for snakes.
  - VIE (Visible Implant Elastomer): Injecting a colored elastomer tag under the skin. This is a less invasive method suitable for many amphibians and small reptiles.

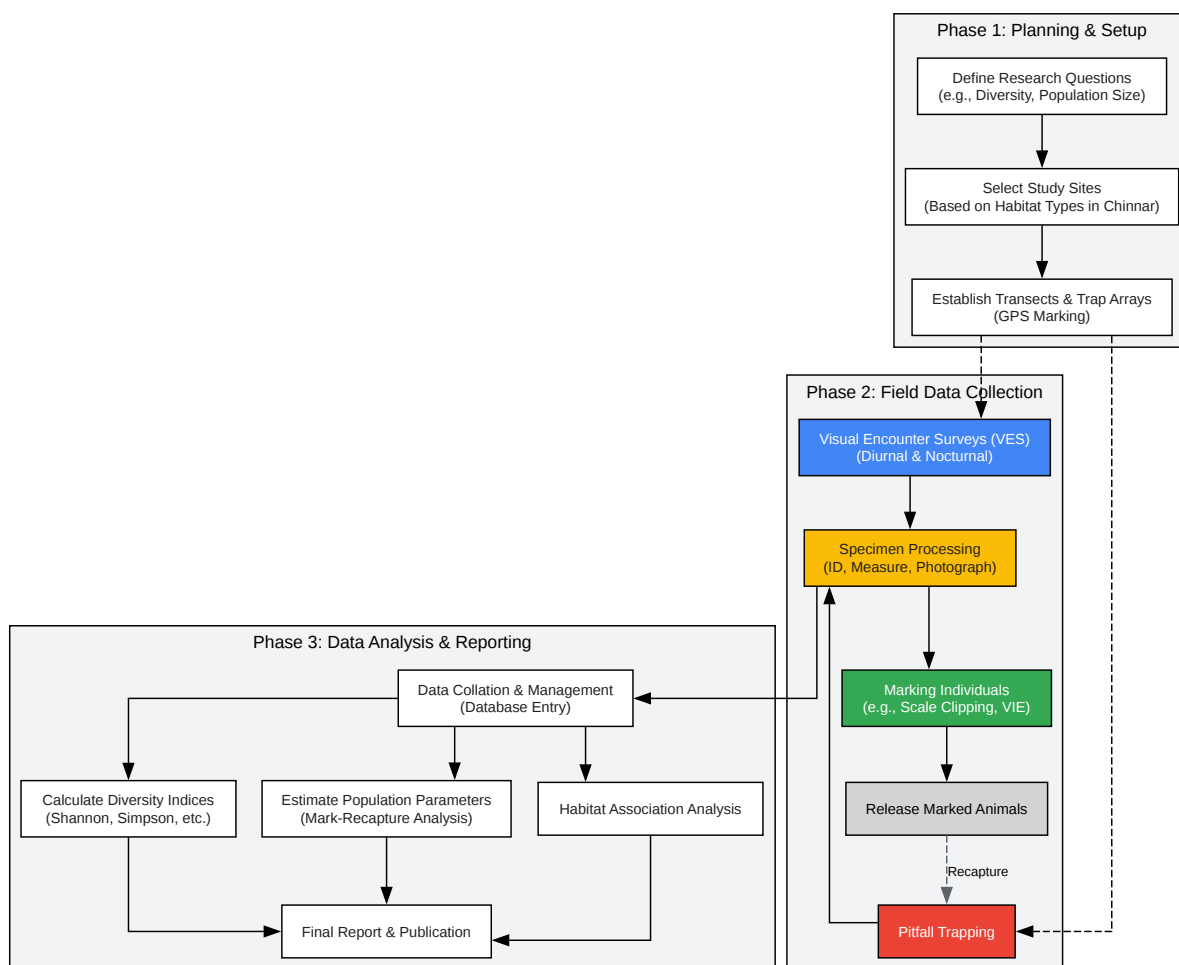
- Data Recording:
  - Assign a unique identification code to each marked individual.
  - Record the mark, species, location, and date of capture.
- Recapture Events:
  - Conduct subsequent capture sessions. For each animal captured, record whether it is a new (unmarked) or recaptured (marked) individual.
- Data Analysis:
  - Use statistical models like the Lincoln-Petersen estimator (for two capture sessions) or more complex models (e.g., Jolly-Seber) for multiple sessions to estimate population size. These models rely on the proportion of marked to unmarked individuals in the recapture samples.

## Experimental Workflow and Logic

The following diagram illustrates a comprehensive workflow for a herpetofaunal survey in **Chinnar** Wildlife Sanctuary, integrating the different protocols.



Workflow for Herpetofaunal Population Study in Chinnar WLS

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Caption: A workflow diagram for a comprehensive herpetofaunal survey.

## Ethical Considerations

All research activities involving live animals must adhere to strict ethical guidelines to minimize disturbance and harm.

- **Permits:** Obtain all necessary research and collection permits from the Kerala Forest Department and any other relevant authorities before commencing fieldwork.
- **Animal Handling:** Minimize handling time. For amphibians, always use powder-free nitrile gloves moistened with water to protect their sensitive skin.
- **Trapping:** Check traps daily to prevent animal mortality. Close traps during extreme weather conditions.
- **Marking:** Use the least invasive marking technique that is effective for the study species and objectives.
- **Habitat Disturbance:** Minimize disturbance to the habitat. Return all rocks and logs to their original position after searching underneath them.

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